

Application Note: Integrated Maturity Assessment Protocols for Petroleum Systems

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Compound of Interest

Compound Name: 1,3,7-Trimethylnaphthalene

CAS No.: 2131-38-6

Cat. No.: B1618986

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Core Directive & Executive Summary

Thermal maturity assessment is the critical control point in de-risking hydrocarbon exploration. It answers the fundamental question: Has this source rock generated oil or gas, and if so, when?

This guide moves beyond basic definitions to provide a rigorous, field-proven workflow for determining thermal maturity. We integrate three distinct datasets—Optical (Vitrinite Reflectance), Pyrolytic (Rock-Eval

), and Molecular (Biomarker Isomerization)—to construct a self-validating maturity model. Reliance on a single parameter is a primary cause of basin modeling failure due to phenomena like vitrinite suppression or oil-based mud (OBM) contamination.

Optical Maturity: Vitrinite Reflectance ()

Vitrinite Reflectance (

) remains the industry "Gold Standard" for calibrating burial history models. It measures the percentage of incident light reflected from vitrinite macerals (derived from woody plant tissue), which increases irreversibly with thermal stress.[1][2]

Experimental Protocol (Modified ASTM D7708)

Objective: Obtain a statistically significant mean random reflectance (

) from indigenous vitrinite populations.

Reagents & Equipment:

- Sample: Core chips or cuttings (>1g).
- Mounting: Epoxy resin/hardener mixture.
- Polishing: Silicon carbide papers (240–600 grit) followed by alumina/diamond slurries (0.3 m and 0.05 m).
- Microscope: Incident light microscope with oil immersion objective (40x-50x), monochromatic filter (546 nm), and photomultiplier.

Step-by-Step Methodology:

- Cleaning: Wash cuttings to remove drilling mud. If OBM is present, solvent extraction (DCM/MeOH) is mandatory prior to mounting to prevent softening of the resin.
- Mounting: Pot samples in epoxy resin. Centrifuge to remove air bubbles and ensure particle settling. Cure for 24 hours.
- Grinding & Polishing:
 - Coarse: Grind flat using 600-grit SiC paper.
 - Fine: Polish with 0.3 m alumina slurry on a synthesis cloth.
 - Final: Polish with 0.05 m colloidal silica. Critical Step: The surface must be scratch-free; scratches scatter light, artificially lowering readings.

- Calibration: Calibrate the photometer using glass standards (e.g., Spinel, YAG) that bracket the expected sample maturity.
- Measurement: Measure at least 50 random vitrinite particles. Avoid oxidized (pitted) or recycled (high) particles.

Data Interpretation & Windows

Maturity Stage	(%) Range	Hydrocarbon Phase
Immature	< 0.55	Biogenic Gas / Kerogen
Early Oil	0.55 – 0.70	Heavy Oil
Peak Oil	0.70 – 1.00	Black Oil
Late Oil	1.00 – 1.30	Volatile Oil / Condensate
Wet Gas	1.30 – 2.00	Condensate / Wet Gas
Dry Gas	> 2.00	Dry Gas (Methane)

Troubleshooting: The Suppression Effect

Problem: In hydrogen-rich (Type I/II) kerogens (e.g., lacustrine shales),

values are often "suppressed" (read lower than actual maturity) due to lipid adsorption on the vitrinite structure. Correction: If

< 0.6% but fluorescence intensity is low, cross-check with

or biomarker ratios.

Pyrolytic Maturity: Rock-Eval () [3][4][5]

Rock-Eval pyrolysis is a rapid screening tool. [3][4] The parameter

is the temperature at which the maximum release of hydrocarbons (S2 peak) occurs during programmed heating.

Experimental Protocol

Objective: Determine

to

C accuracy.

Step-by-Step Methodology:

- Preparation: Crush rock to powder (<250 m). Do not grind to flour, as this disrupts kerogen kinetics.
- Weighing: Load ~60-100 mg into a crucible.
- Pyrolysis Cycle:
 - Isotherm: 300°C for 3 mins (measures S1: free hydrocarbons).
 - Ramp: Heat from 300°C to 650°C at 25°C/min (Standard Cycle).
 - Detection: Flame Ionization Detector (FID) records hydrocarbons evolved.
- Calculation: The instrument records the temperature of the oven at the precise moment the S2 peak reaches its maximum height.

Interpretation Logic

is robust only when the S2 peak is distinct (>0.2 mg HC/g rock).

- Immature:

C₃[5][6]

- Oil Window:

C –

C

- Gas Window:

C[6]

Critical Caveat:

is dependent on Kerogen Type.[6][7] Type I (Lacustrine) kerogen enters the oil window at higher

(~440-445°C) than Type II (Marine) kerogen due to higher activation energy bonds.

Molecular Maturity: Biomarker Isomerization

When optical and pyrolytic methods fail (e.g., suppression, OBM contamination), molecular geochemistry provides the "chemical clock." We utilize the irreversible stereochemical isomerization of steranes and hopanes.

Mechanism

Biological sterols are synthesized in the 20R configuration (biological). Upon burial and heating, they isomerize to the thermodynamically stable 20S configuration (geological). The ratio of S/(S+R) increases until equilibrium.

Experimental Protocol (GC-MS)

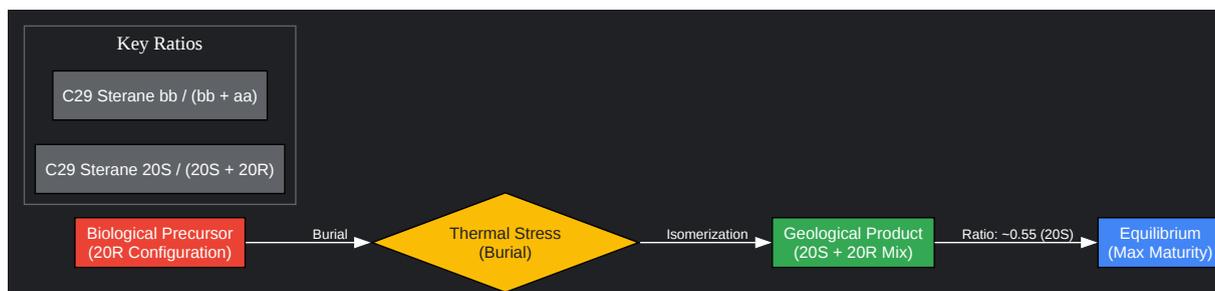
Objective: Quantify sterane isomers using Gas Chromatography-Mass Spectrometry (GC-MS).

Step-by-Step Methodology:

- Extraction: Solvent extract (DCM:MeOH 93:7) pulverized rock for 24h (Soxhlet).
- Asphaltene Precipitation: Precipitate asphaltenes using excess n-hexane.
- Fractionation: Separate maltenes via column chromatography (silica/alumina) into Saturates, Aromatics, and Polars.
- Analysis: Inject Saturate fraction into GC-MS.

- Mode: Selected Ion Monitoring (SIM).
- Target Ions: m/z 217 (Steranes), m/z 191 (Hopanes).
- Integration: Integrate peak areas for:
 - C29 ngcontent-ng-c3932382896="" _ngghost-ng-c706637299="" class="inline ng-star-inserted">20S and 20R Steranes.[8][9]
 - C29
and
Steranes.[8][10]

Visualization: Isomerization Pathway



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Figure 1: Stereochemical evolution of sterane biomarkers from biological precursors to geological isomers under thermal stress.[5][8][10][11]

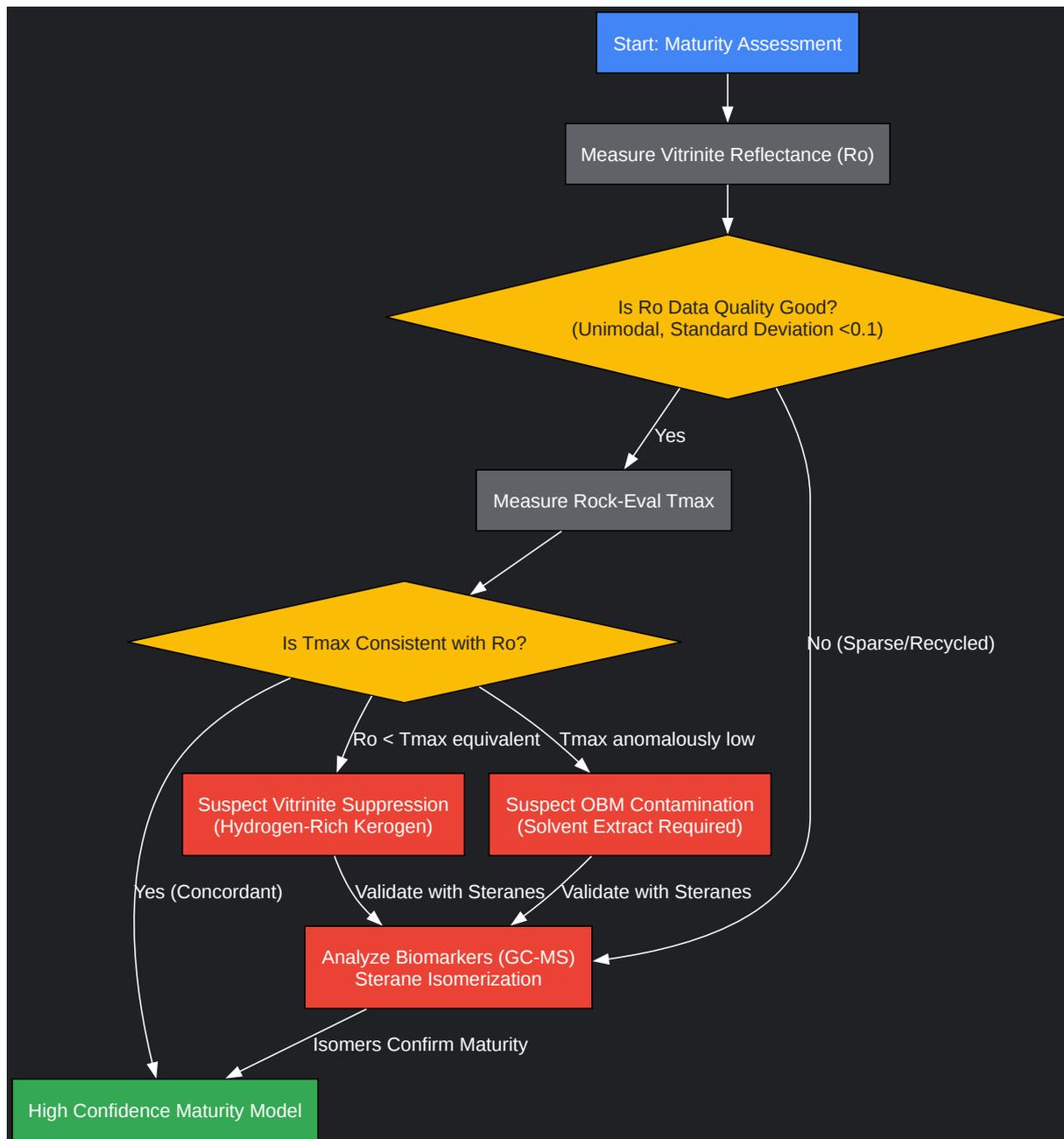
Data Interpretation Table

Parameter	Reaction	Range (Immature -> Mature)	Equilibrium (End Point)	Approx. Eq.
C29 Sterane 20S	C29	0.0	~0.52 - 0.55	~0.80 - 0.90%
	20S / (20S+20R)	0.55		
C29 Sterane	C29	0.0	~0.67 - 0.71	~0.90 - 1.00%
	/(
	+)			
Hopane 22S	C32	0.0	~0.57 - 0.62	~0.60% (Early Oil)
	22S / (22S+22R)	0.60		

Application Note: Hopane isomerization reaches equilibrium very early (start of oil window). Sterane isomerization covers the entire oil window, making it the superior tool for peak oil assessment.

Integrated Workflow: The Multi-Proxy Approach

No single parameter is infallible. The following workflow illustrates the decision logic for integrating these datasets to validate maturity.



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Figure 2: Decision logic for integrating optical, pyrolytic, and molecular maturity parameters to resolve data conflicts.

Reconciliation Protocol

- If $T_{max} < 430^{\circ}\text{C}$ and $S_2 < 0.7\%$:
<
Equivalent: Suspect Suppression. This is common in Type I/II source rocks. Trust the optical maturity (if S_2 is good) or run Biomarkers.
- If T_{max} is anomalously low ($<430^{\circ}\text{C}$) but S_2 is high ($>0.7\%$): Suspect Contamination (drilling mud/bitumen) or Mineral Matrix Effect (retention of hydrocarbons). Trust the optical maturity.
- If T_{max} and S_2 disagree: Biomarkers are the "Referee." Sterane ratios are unaffected by suppression or mineral matrix, though they can be affected by source facies variations.

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